

A Comparative Analysis of Borax as a Fire Retardant Against Commercial Alternatives

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Compound of Interest

Compound Name: Borax

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For researchers, scientists, and professionals in material development, the selection of an appropriate fire retardant is a critical decision governed by performance, mechanism, and material compatibility. This guide provides an objective comparison of **borax**, a well-established fire retardant, with two prominent commercial alternatives: Ammonium Polyphosphate (APP) and Magnesium Hydroxide (MDH). The evaluation is supported by experimental data from standardized fire retardancy tests.

Executive Summary

Borax, often used in conjunction with boric acid, demonstrates effective fire retardant properties primarily in cellulosic materials like wood and wood-polymer composites. Its mechanism involves the formation of a protective glassy char layer and the release of water upon heating, which suppresses combustion.[1][2] Commercial alternatives such as Ammonium Polyphosphate (APP) and Magnesium Hydroxide (MDH) offer broader applicability, particularly in polymers, and function through different mechanisms. APP operates through an intumescent mechanism, creating a swollen carbonaceous barrier, while MDH provides a cooling effect and releases water vapor upon decomposition.[3][4] The choice between these retardants is dictated by the substrate material, processing temperatures, and specific fire safety requirements.

Performance Data: A Quantitative Comparison

The fire retardant efficacy of **borax**, APP, and MDH has been evaluated using several standard test methods, including Limiting Oxygen Index (LOI), Cone Calorimetry, and UL 94 vertical burn

tests. The following tables summarize key performance indicators from various studies. It is important to note that the performance of fire retardants is highly dependent on the substrate material and the loading level of the retardant.

Limiting Oxygen Index (LOI)

The LOI test (ASTM D2863) determines the minimum oxygen concentration required to support the flaming combustion of a material. A higher LOI value indicates better fire resistance.

Material	Fire Retardant (Loading)	LOI (%)	Source(s)
Wood-Polyethylene Composite	None	21.5	[5]
Wood-Polyethylene Composite	Borax/Boric Acid (5%)	25.2	[5]
Wood-Polyethylene Composite	Ammonium Polyphosphate (15%)	28.1	[5]
Polypropylene	None	18.5	[6]
Polypropylene	Magnesium Hydroxide (30%)	~24	[6]
Wood Aerogel	None	22	[7]
Wood Aerogel	Borax and Zinc Borate	>90	[7]

Cone Calorimetry

Cone calorimetry (ISO 5660) measures various parameters related to heat release and smoke production when a material is exposed to a controlled heat flux. Key parameters include Peak Heat Release Rate (pHRR) and Total Heat Release (THR). Lower values indicate better fire retardancy.

Material	Fire Retardant (Loading)	pHRR (kW/m ²)	THR (MJ/m ²)	Source(s)
Wood-Polymer Composite	None	350	80	[5]
Wood-Polymer Composite	Borax/Boric Acid (5%)	250	65	[5]
Wood-Polymer Composite	Ammonium Polyphosphate (15%)	180	50	[5]
Wood Aerogel	None	225	15	[7]
Wood Aerogel	Borax and Zinc Borate	50	5	[7]
Ethylene-Vinyl Acetate (EVA)	None	~1500	~100	[8]
Ethylene-Vinyl Acetate (EVA)	Magnesium Hydroxide (50%)	~400	~60	[8]

UL 94 Vertical Burn Test

The UL 94 test evaluates the flammability of plastic materials. A V-0 rating indicates that burning stops within 10 seconds on a vertical specimen, with no flaming drips.

Material	Fire Retardant	UL 94 Rating	Source(s)
Wood Aerogel	Borax and Zinc Borate	V-0	[7]
Polyamide/Polypropylene	Magnesium Hydroxide (60%)	V-0	[9]
Epoxy Resin	Boron-containing IFR + MDH	V-0	[10]

Mechanisms of Fire Retardancy

The efficacy of these fire retardants stems from their distinct chemical and physical actions during combustion.

Borax: Upon heating, **borax** and boric acid mixtures melt and form a glassy, viscous layer on the substrate's surface.^[1] This layer acts as a physical barrier, insulating the material from heat and oxygen.^[1] Additionally, the release of water vapor during dehydration cools the material and dilutes flammable gases in the surrounding atmosphere.^[2]

Ammonium Polyphosphate (APP): APP functions through an intumescent mechanism. When exposed to heat, it decomposes to produce phosphoric acid, which acts as a catalyst for the dehydration of the polymer, leading to the formation of a carbonaceous char. Simultaneously, gases are released, causing the char to swell and form a thick, insulating barrier that protects the underlying material.

Magnesium Hydroxide (MDH): MDH is an endothermic flame retardant. It decomposes at approximately 330°C, a process that absorbs a significant amount of heat and cools the substrate.^[9] This decomposition releases water vapor, which dilutes the flammable gases and oxygen in the vicinity of the fire.^{[4][11]} The resulting magnesium oxide residue forms a protective layer on the material's surface.^[11]

Experimental Protocols

The following are detailed methodologies for the key experiments cited in this guide.

Cone Calorimetry (ISO 5660)

- **Specimen Preparation:** Specimens, typically 100 mm x 100 mm and up to 50 mm thick, are conditioned to a constant mass in a controlled environment (e.g., 23°C and 50% relative humidity).
- **Apparatus:** A cone calorimeter consists of a conical radiant heater, a load cell for mass measurement, an ignition system, and a gas analysis system to measure oxygen consumption.
- **Procedure:** The conditioned specimen is placed on the load cell and exposed to a specific heat flux (e.g., 35 or 50 kW/m²). A spark igniter is positioned above the specimen to ignite

the pyrolysis gases. During the test, the mass of the specimen, the oxygen concentration in the exhaust gas, and the exhaust flow rate are continuously measured.

- **Data Analysis:** The heat release rate is calculated based on the principle of oxygen consumption. Other parameters such as time to ignition, total heat released, and smoke production are also determined.

Limiting Oxygen Index (LOI) (ASTM D2863)

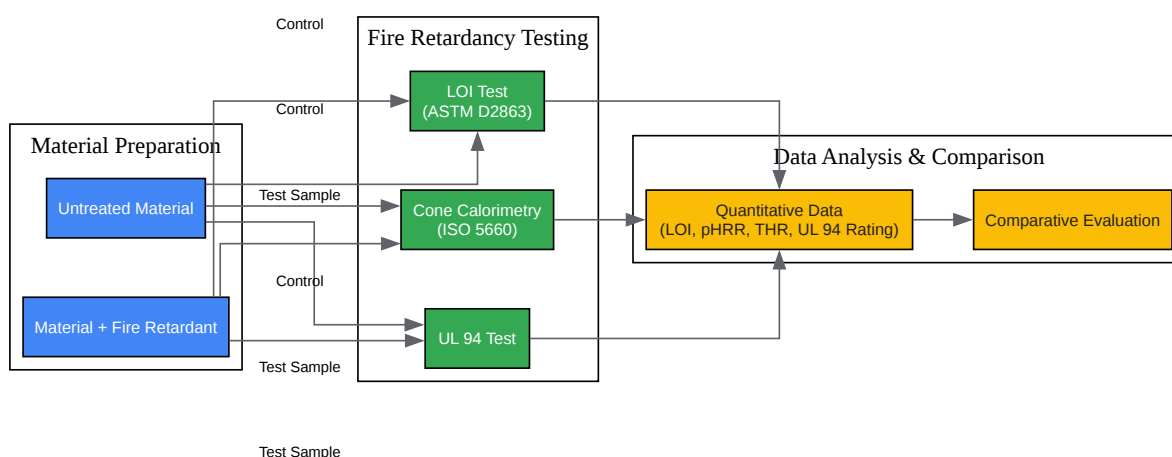
- **Specimen Preparation:** A small, vertically oriented specimen of a specified size is prepared.
- **Apparatus:** The apparatus consists of a vertical, transparent chimney, a system for controlling the flow of a mixture of oxygen and nitrogen into the chimney, and an igniter.
- **Procedure:** The specimen is placed in the chimney, and a mixture of oxygen and nitrogen is introduced from the bottom. The top of the specimen is ignited. The oxygen concentration in the gas mixture is then gradually reduced until the flame self-extinguishes.
- **Data Analysis:** The LOI is the minimum percentage of oxygen in the gas mixture that just supports flaming combustion of the material for a specified period.

UL 94 Vertical Burn Test

- **Specimen Preparation:** A rectangular bar of the plastic material with specified dimensions is prepared.
- **Apparatus:** A laboratory burner, a specimen clamp, and a cotton patch are used.
- **Procedure:** The specimen is clamped in a vertical position. A flame is applied to the bottom of the specimen for 10 seconds and then removed. The duration of flaming is recorded. The flame is then reapplied for another 10 seconds and removed, and the afterflame and afterglow times are recorded. Any dripping of flaming particles that ignite the cotton patch below is also noted.
- **Classification:** Based on the afterflame time, afterglow time, and whether flaming drips occur, the material is classified as V-0, V-1, or V-2, with V-0 being the most flame-retardant classification.

Visualizing the Experimental Workflow

The following diagram illustrates the general workflow for evaluating the fire retardant properties of a material.



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Caption: Experimental workflow for evaluating fire retardant performance.

Conclusion

Borax remains a viable and cost-effective fire retardant, particularly for cellulosic materials. Its performance is characterized by the formation of a protective glassy layer and the release of water. However, for broader applications, especially in polymers requiring higher processing temperatures and more robust fire resistance, commercial alternatives like Ammonium Polyphosphate and Magnesium Hydroxide often provide superior performance. The selection of an appropriate fire retardant should be based on a thorough evaluation of the material to be protected, the specific fire safety standards to be met, and the processing conditions involved. This guide provides a foundational comparison to aid researchers and professionals in making informed decisions in the development of fire-safe materials.

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